

Analytical methods for 3-(2-Chlorophenyl)-5-nitrobenzoic acid characterization

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-5-nitrobenzoic acid

CAS No.: 1261959-62-9

Cat. No.: B6399573

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Application Note: Comprehensive Analytical Characterization of **3-(2-Chlorophenyl)-5-nitrobenzoic Acid**

Executive Summary & Chemical Context

This guide details the analytical protocols for **3-(2-Chlorophenyl)-5-nitrobenzoic acid**, a functionalized biphenyl intermediate likely synthesized via Suzuki-Miyaura cross-coupling.^{[1][2][3][4]} The presence of three distinct functionalities—a carboxylic acid, a nitro group, and an ortho-chlorinated biphenyl system—dictates a specific analytical strategy.

- Chemical Challenges:
 - Acidity: The electron-withdrawing nitro group and the biphenyl core increase acidity (estimated pKa ~3.2–3.^{[1][3][4]}4) compared to benzoic acid, requiring pH control in liquid chromatography.^{[1][4]}
 - Sterics: The ortho-chlorine induces a dihedral twist in the biphenyl linkage, reducing planarity and affecting UV extinction coefficients.^{[1][4]}
 - Impurity Profile: Analysis must resolve starting materials (likely 3-bromo-5-nitrobenzoic acid and 2-chlorophenylboronic acid) and potential de-halogenated by-products.^{[1][2][3][4]}

Physicochemical Profiling

Before instrumental analysis, the fundamental properties must be established to guide solvent and column selection.[\[1\]](#)[\[4\]](#)

Property	Value / Description	Analytical Implication
Molecular Formula		Monoisotopic Mass: 277.01 Da
pKa (Calc.)	~3.3	Critical: Mobile phase pH must be < 2.3 to keep the analyte protonated (neutral) for C18 retention. [1] [2] [3] [4]
LogP (Calc.)	~3.1	Moderately lipophilic; ideal for Reverse Phase (RP-HPLC). [1] [3] [4]
Solubility	High: DMSO, MeOH, THF Low: Water (acidic pH)	Diluent for HPLC should be 50:50 Water:ACN or pure MeOH to prevent precipitation. [1] [3]
UV Maxima	~210 nm, ~260 nm	The nitro group provides strong absorbance at 254 nm; the biphenyl system extends conjugation to ~280 nm. [1] [4]

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: Quantitative assay and purity determination. Rationale: A reverse-phase C18 method with acidic modification is chosen to suppress ionization of the carboxylic acid, ensuring sharp peak shape and reproducible retention times.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Method Parameters

- System: Agilent 1290 Infinity II or Waters H-Class UPLC (scalable).

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 μm) or equivalent.[1][3][4]
- Column Temp: 40°C (Improves mass transfer for the bulky biphenyl).[1][3][4]
- Flow Rate: 1.0 mL/min.[1][4][6]
- Injection Volume: 5–10 μL.
- Detection: Diode Array Detector (DAD) at 254 nm (Assay) and 210 nm (Impurity profiling).[1][3][4]

Mobile Phase Configuration

- Solvent A: 0.1% Formic Acid in Water (pH ~2.7).[1][3][4]
- Solvent B: Acetonitrile (ACN).[1][3][4]

Gradient Table

Time (min)	% Solvent B	Event
0.0	30	Initial Hold
2.0	30	Isocratic to elute polar impurities
12.0	90	Linear Gradient (Main Peak ~7-8 min)
15.0	90	Wash
15.1	30	Re-equilibration
20.0	30	End of Run

System Suitability Criteria (Self-Validating)

- Tailing Factor:

(Ensures pH control is effective).
- Resolution:

between the main peak and the nearest impurity (likely the des-nitro or des-chloro analog).

[1][3][4]

- Precision: RSD < 0.5% for retention time; RSD < 1.0% for area (n=6 injections).

Protocol 2: LC-MS/MS Identification Strategy

Objective: Structural confirmation and impurity identification. Rationale: Electrospray Ionization (ESI) in Negative Mode is essential due to the carboxylic acid moiety (

).[1][3]

Mass Spectrometry Conditions

- Ionization: ESI (-) Negative Mode.[1][2][3][4]
- Capillary Voltage: 2.5 kV (Lower voltage prevents in-source fragmentation).[1][3][4]
- Source Temp: 350°C.
- Cone Voltage: 30 V.

Diagnostic Signals

Ion Identity	m/z Value	Description
	276.0	Deprotonated molecular ion (Base Peak). [1] [2] [3] [4]
Isotope Peak	278.0	Critical: The isotope must show ~32% intensity relative to the 276 peak. [4] This confirms the presence of one Chlorine atom. [1] [4]
Fragment 1	~232	Loss of (Decarboxylation), characteristic of benzoic acids. [1] [3] [4]
Fragment 2	~202	Loss of or radical from the nitro group. [1] [4]

Protocol 3: ¹H-NMR Characterization

Objective: Regiochemical confirmation. Solvent: DMSO-

(Preferred for solubility and preventing exchange of acid protons).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

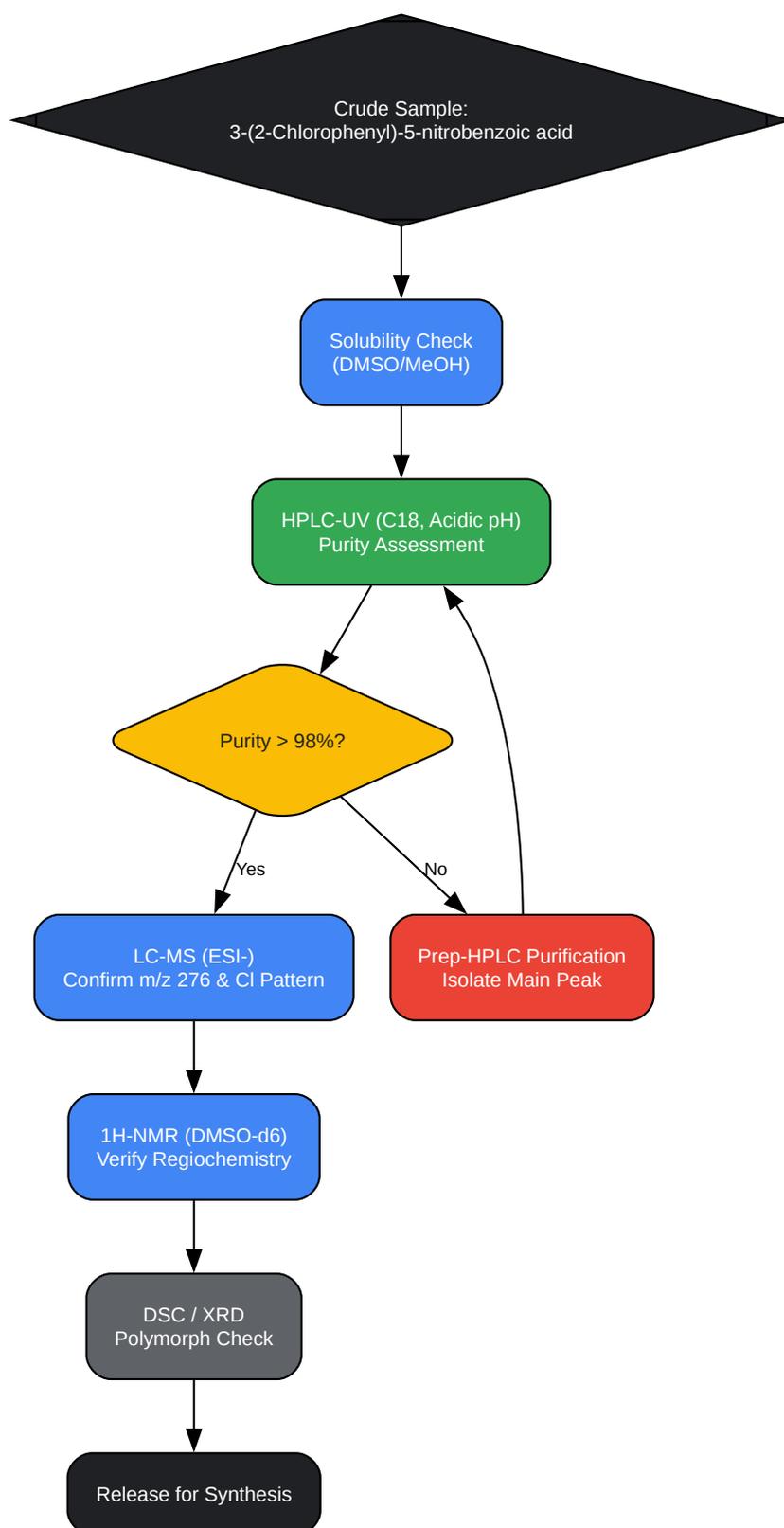
Key Spectral Features (Expected)

- Carboxylic Acid Proton: Broad singlet at 13.0–14.0 ppm.[\[1\]](#)[\[4\]](#)
- Ring A (Nitro-Benzoic Core):
 - Three protons: H2, H4, H6.[\[1\]](#)[\[4\]](#)

- H4 (between Nitro and Phenyl): Triplet-like or doublet of doublets, shifted downfield (~8.5 ppm) due to the nitro group.^{[1][3]}
- H2/H6: Doublets showing meta-coupling (Hz).
- Ring B (Chlorophenyl):
 - Four protons.^{[1][4]} The ortho-Cl substituent breaks symmetry.^{[1][2][3][4]}
 - Look for a multiplet pattern at 7.4–7.8 ppm.^{[1][4]}
 - Diagnostic: The proton at C6' (adjacent to the biphenyl bond but opposite Cl) may be shielded relative to others due to the twist.^{[1][4]}

Visualization: Analytical Workflow

The following diagram illustrates the decision logic for characterizing this specific intermediate, integrating the "Twisted Biphenyl" structural consideration.



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Figure 1: Analytical lifecycle for **3-(2-Chlorophenyl)-5-nitrobenzoic acid**, from crude solubility checks to final polymorphic validation.

Troubleshooting & "Senior Scientist" Insights

Issue: Peak Tailing or Split Peaks

- Cause: The pKa of the nitro-benzoic acid is likely near 3.^{[1][3][4][7]}3. If the mobile phase pH is near this value (e.g., using weak acetate buffer), the molecule splits between ionized and neutral states.^{[1][4]}
- Fix: Use 0.1% Formic Acid or 0.05% TFA (pH < 2.^{[1][3][4]}5) to force the molecule into its neutral, protonated state.^{[1][4]}

Issue: Retention Time Drift

- Cause: The "Twisted Biphenyl" structure can trap solvent or interact slowly with the stationary phase if the column temperature is too low.^[4]
- Fix: Ensure column temperature is maintained at 40°C. This also lowers backpressure, allowing higher flow rates.^{[1][4]}

Issue: Missing Chlorine Isotope Pattern in MS

- Cause: If the intensity is too high (detector saturation), the isotope ratio distorts.^{[1][4]}
- Fix: Dilute sample to < 10 µg/mL. The 278 peak must be present at ~30% of the 276 peak height to confirm the starting material (Chlorophenyl boronic acid) was incorporated correctly.^{[1][4]}

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